

Technical Guide: Deshydroxyethoxy Ticagrelor-d7

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Deshydroxyethoxy Ticagrelor-d7

Cat. No.: B12414009

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Deshydroxyethoxy Ticagrelor-d7**, a deuterated analog of the active metabolite of the antiplatelet drug Ticagrelor. This document is intended for use by researchers, scientists, and drug development professionals.

Compound Identification

There is some ambiguity in the publicly available information regarding a specific CAS number for **Deshydroxyethoxy Ticagrelor-d7**. Several suppliers list the CAS number as "Not Available" or reference the CAS number of the unlabeled parent compound. The CAS number for the non-deuterated Deshydroxyethoxy Ticagrelor is 220347-05-7[1][2][3]. It is crucial to verify the specific CAS number with the supplier upon procurement.

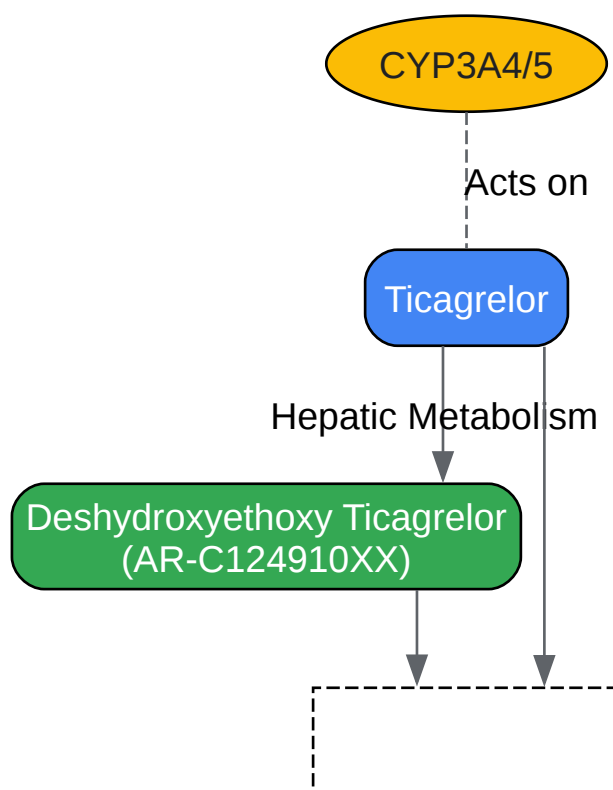
Quantitative Data

The following table summarizes the available quantitative data for **Deshydroxyethoxy Ticagrelor-d7**.

Parameter	Value	Source(s)
Molecular Formula	C ₂₁ H ₁₇ D ₇ F ₂ N ₆ O ₃ S	[1]
Molecular Weight	485.56 g/mol	[1][2][4]
Purity (HPLC)	>95%	[4]
Isotopic Enrichment	>95%	[4]
Appearance	White to Off-White Solid	[1]
Storage Conditions	-20°C	[4]

Metabolic Pathway of Ticagrelor

Ticagrelor is a direct-acting P2Y₁₂ receptor antagonist that does not require metabolic activation to exert its antiplatelet effect. However, it is extensively metabolized by hepatic cytochrome P450 enzymes, primarily CYP3A4, to form an active metabolite, AR-C124910XX (Deshydroxyethoxy Ticagrelor)[5][6]. This metabolite is also a potent P2Y₁₂ receptor antagonist[5][6]. **Deshydroxyethoxy Ticagrelor-d7** is the deuterated stable isotope-labeled analog of this active metabolite.



[Click to download full resolution via product page](#)

Caption: Metabolic activation of Ticagrelor.

Experimental Protocols

Deshydroxyethoxy Ticagrelor-d7 is primarily used as an internal standard in pharmacokinetic and metabolic studies of Ticagrelor. Below is a representative experimental protocol for the quantification of Ticagrelor and its active metabolite (AR-C124910XX) in human plasma using HPLC-MS/MS, where **Deshydroxyethoxy Ticagrelor-d7** would be used as the internal standard.

Objective

To develop and validate a sensitive and specific method for the simultaneous quantification of Ticagrelor and its active metabolite, Deshydroxyethoxy Ticagrelor (AR-C124910XX), in human plasma.

Materials and Reagents

- Ticagrelor reference standard
- Deshydroxyethoxy Ticagrelor (AR-C124910XX) reference standard
- **Deshydroxyethoxy Ticagrelor-d7** (internal standard)
- Human plasma (with K2-EDTA as anticoagulant)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate
- Formic acid
- Ultrapure water

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Analytical column: C18 column (e.g., 2.1 mm × 150 mm, 3 μm)

Sample Preparation (Protein Precipitation)

- Thaw frozen human plasma samples to room temperature.
- To 50 μL of plasma in a microcentrifuge tube, add the internal standard solution (**Deshydroxyethoxy Ticagrelor-d7**).
- Add 150 μL of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube or a 96-well plate.
- Inject an aliquot (e.g., 5 μ L) of the supernatant into the HPLC-MS/MS system.

Chromatographic Conditions

- Mobile Phase A: 0.025 mM Ammonium acetate in water
- Mobile Phase B: Acetonitrile
- Gradient: Isocratic or a gradient elution suitable for separating the analytes from endogenous interferences. A common starting point is 35:65 (A:B)[7].
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Run Time: Approximately 3-5 minutes.

Mass Spectrometric Conditions

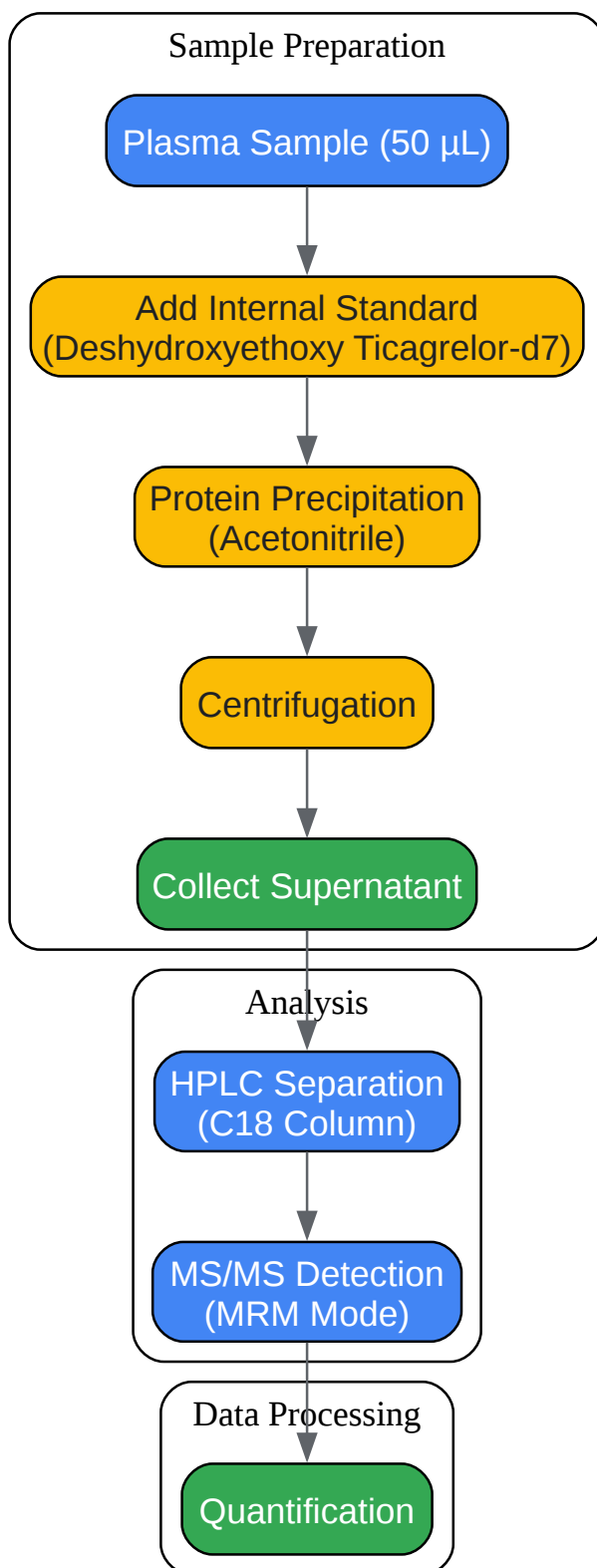
- Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for these compounds[8].
- Multiple Reaction Monitoring (MRM) Transitions:
 - Ticagrelor: m/z 521.2 $\rightarrow$ 361.2[7]
 - Deshydroxyethoxy Ticagrelor (AR-C124910XX): m/z 477.2 $\rightarrow$ 361.1[7]
 - **Deshydroxyethoxy Ticagrelor-d7** (IS): Monitor the corresponding mass shift due to deuterium labeling.
- Optimize other MS parameters such as declustering potential, collision energy, and cell exit potential for each analyte and the internal standard.

Method Validation

The analytical method should be validated according to regulatory guidelines (e.g., FDA or EMA) for selectivity, sensitivity (Lower Limit of Quantification, LLOQ), linearity, accuracy, precision, recovery, matrix effect, and stability.

Synthesis and Application

The synthesis of deuterated analogs of Ticagrelor is performed to improve the metabolic stability and pharmacokinetic properties of the parent drug[9]. Deuterium substitution at metabolically active sites can slow down the rate of metabolism, potentially leading to a longer half-life[9]. **Deshydroxyethoxy Ticagrelor-d7** serves as a crucial tool in the clinical development of Ticagrelor by enabling accurate quantification of its major active metabolite in biological matrices, which is essential for pharmacokinetic and bioequivalence studies.



[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow for plasma samples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Deshydroxyethoxy Ticagrelor-d7 | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. sussex-research.com [sussex-research.com]
- 5. researchprofiles.herts.ac.uk [researchprofiles.herts.ac.uk]
- 6. Metabolism of ticagrelor in patients with acute coronary syndromes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. Simultaneous quantification of ticagrelor and its active metabolite, AR-C124910XX, in human plasma by liquid chromatography-tandem mass spectrometry: Applications in steady-state pharmacokinetics in patients - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Deshydroxyethoxy Ticagrelor-d7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12414009/docs#technical-guide-deshydroxyethoxy-ticagrelor-d7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)